

Unraveling the Molecular Architecture of Kanokoside D: A Technical Guide

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Compound of Interest

Compound Name: *Kanokoside D*

Cat. No.: *B12300891*

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A comprehensive guide detailing the chemical structure elucidation of **Kanokoside D**, an iridoid glycoside isolated from *Valeriana fauriei*, has been compiled for researchers, scientists, and professionals in drug development. This technical document provides an in-depth overview of the spectroscopic and analytical methodologies employed to determine the intricate molecular framework of this natural product.

Kanokoside D, a member of the terpene glycoside class of organic compounds, has been identified in plant species such as *Valeriana fauriei* and *Valeriana officinalis*. Its structural determination is pivotal for understanding its potential biological activities and for the development of novel therapeutic agents. This guide summarizes the key experimental data and protocols that have been instrumental in its characterization.

Physicochemical and Spectrometric Data

The fundamental properties of **Kanokoside D** are essential for its identification and characterization.

Property	Value
Molecular Formula	C ₂₇ H ₄₄ O ₁₆
Molecular Weight	624.6 g/mol
Monoisotopic Mass	624.26293531 Da
CAS Number	64703-88-4

High-resolution mass spectrometry (HRMS) has been a cornerstone in establishing the molecular formula of **Kanokoside D**. The observed $[M+Na]^+$ adduct at m/z 647.252 in LC-MS analysis corroborates the assigned molecular weight.

Experimental Protocols

The elucidation of the complex structure of **Kanokoside D** relies on a suite of sophisticated analytical techniques. The following outlines the typical experimental protocols employed.

Isolation and Purification

The isolation of **Kanokoside D** from its natural source, *Valeriana fauriei*, involves a multi-step process. A typical workflow is as follows:

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